

Application Note: Detection of p-EGFR Inhibition by Lazertinib Using Western Blot

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Compound of Interest

Compound Name: Lazertinib

Cat. No.: B608487

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Abstract

Lazertinib is a third-generation, irreversible epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI) that potently targets both activating EGFR mutations and the T790M resistance mutation.[1][2][3][4][5] Its efficacy is rooted in its ability to block the phosphorylation of EGFR and inhibit downstream signaling pathways, ultimately leading to reduced cancer cell proliferation and the induction of apoptosis.[1][2][4] This application note provides a detailed protocol for performing a Western blot to detect and quantify the inhibition of EGFR phosphorylation at tyrosine 1068 (p-EGFR Y1068) in non-small cell lung cancer (NSCLC) cell lines following treatment with **Lazertinib**.

Introduction

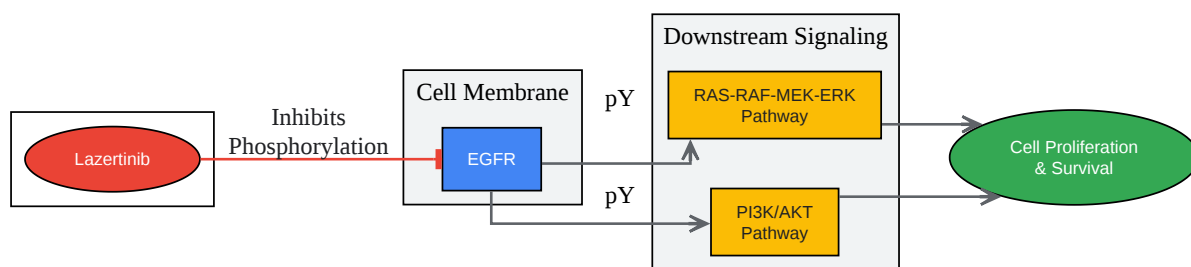
The epidermal growth factor receptor (EGFR) is a transmembrane protein that plays a crucial role in regulating cell growth, proliferation, and survival.[2] In many cancers, including NSCLC, mutations in the EGFR gene lead to its constitutive activation, driving tumorigenesis.[2]

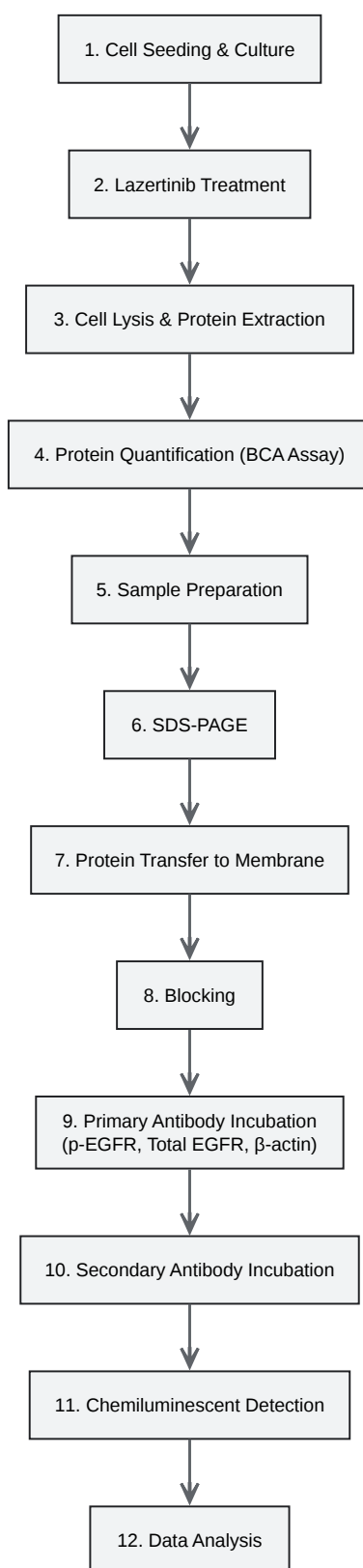
Lazertinib is an oral TKI designed to selectively and irreversibly bind to the ATP-binding site of mutant EGFR, including the T790M resistance mutation, with reduced activity against wild-type EGFR.[1][3][5] This targeted inhibition prevents the autophosphorylation of EGFR and the subsequent activation of downstream signaling cascades such as the RAS-RAF-MEK-ERK and PI3K/AKT pathways.[1][2]

Western blotting is a fundamental technique used to detect and quantify specific proteins in a complex mixture, such as a cell lysate. By using antibodies specific to both the total form and the phosphorylated form of EGFR, the effect of **Lazertinib** on EGFR activation can be precisely measured. This protocol details the necessary steps, from cell culture and treatment to data analysis, for assessing the inhibitory effect of **Lazertinib** on EGFR phosphorylation.

EGFR Signaling Pathway and Lazertinib Inhibition

The diagram below illustrates the EGFR signaling pathway and the mechanism of inhibition by **Lazertinib**. Upon ligand binding, EGFR dimerizes and autophosphorylates on several tyrosine residues. This phosphorylation creates docking sites for various signaling proteins, activating downstream pathways that promote cell proliferation and survival. **Lazertinib** acts as an inhibitor, blocking this initial phosphorylation step.





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